

The Dicarbonate Functional Group: A Comprehensive Technical Guide to Its Fundamental Reactivity

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Compound of Interest

Compound Name: *Diallyl dicarbonate*

Cat. No.: *B055262*

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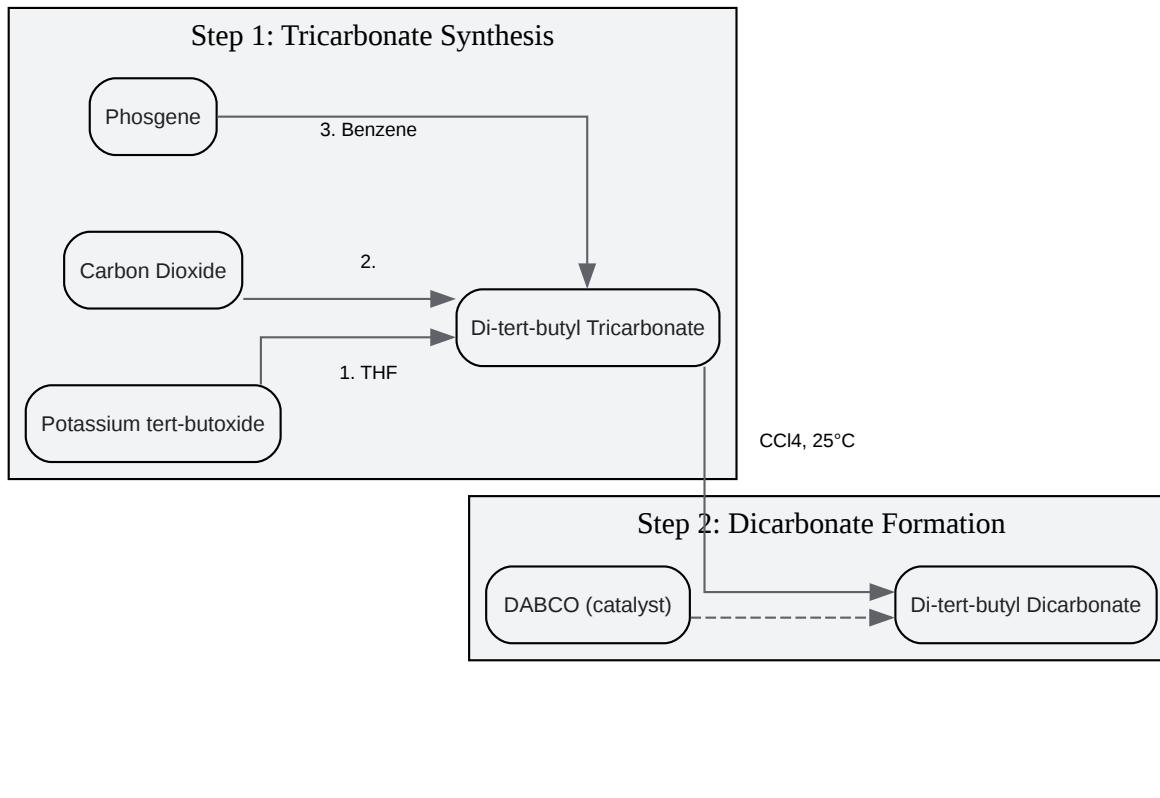
Abstract

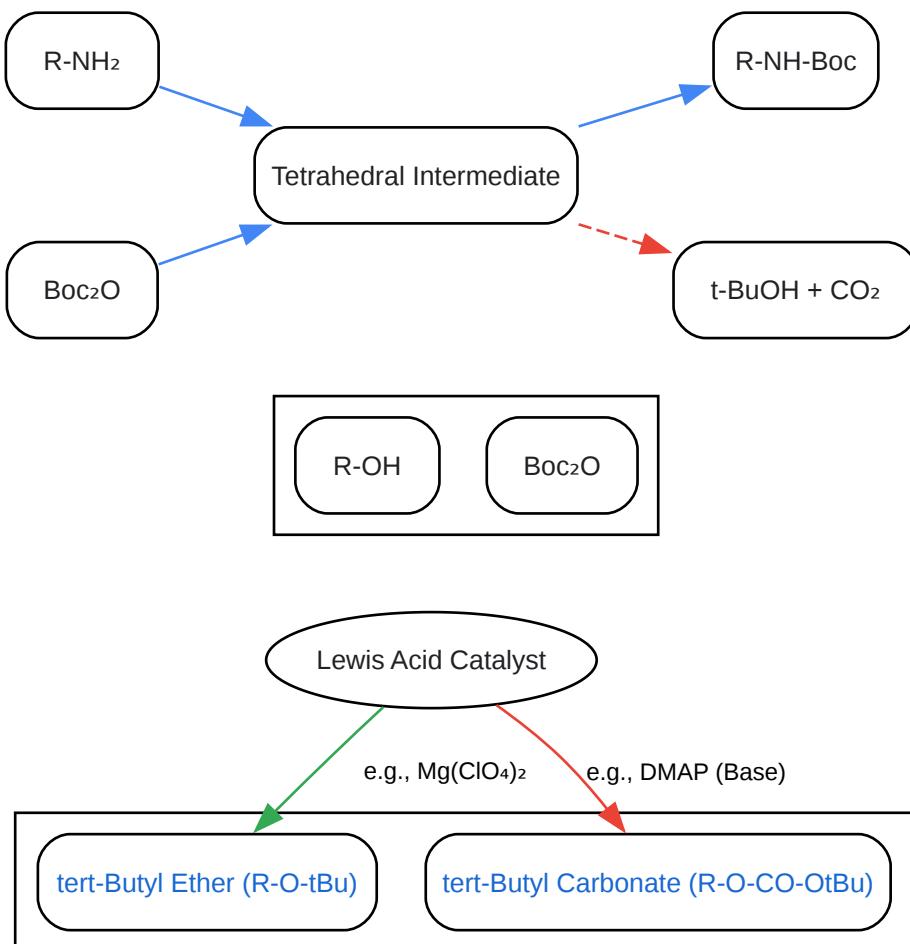
The dicarbonate functional group, characterized by the R-O-C(=O)-O-C(=O)-O-R' linkage, represents a class of highly valuable and reactive acylating agents in modern organic synthesis. While often colloquially known through its most prominent member, di-tert-butyl dicarbonate (Boc₂O), the broader family of dicarbonates, also known as pyrocarbonates, exhibits a rich and nuanced reactivity profile. This guide provides an in-depth exploration of the core chemical principles governing the dicarbonate functional group. We will delve into its synthesis, structural features, and primary modes of reactivity, with a particular focus on the nucleophilic acyl substitution mechanism. Comparative analyses of common dicarbonates, including di-tert-butyl dicarbonate (Boc₂O), dimethyl dicarbonate (DMDC), and diethyl pyrocarbonate (DEPC), will be presented to elucidate the influence of steric and electronic factors on their reactivity. This document is intended for researchers, scientists, and drug development professionals seeking a deep, mechanistically-grounded understanding of this pivotal functional group and its application in complex molecular synthesis.

Introduction: The Architecture of Reactivity

Organic dicarbonates are formally the anhydrides of two carbonic acid monoesters. This structure, featuring two carbonyl groups linked by a central oxygen atom, imbues the functional group with a high degree of electrophilicity at the carbonyl carbons. This inherent reactivity is the cornerstone of their utility in organic chemistry, primarily as efficient acyl transfer reagents.

The general structure of a dicarbonate is as follows:





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- To cite this document: BenchChem. [The Dicarbonate Functional Group: A Comprehensive Technical Guide to Its Fundamental Reactivity]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b055262#fundamental-reactivity-of-the-dicarbonate-functional-group>

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